

Technical Guide: Solubility & Stability of Oxindole-4-boronic Acid

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Compound of Interest

Compound Name: Oxindole-4-boronic acid

Cat. No.: B8188197

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Executive Summary

Oxindole-4-boronic acid (and its commercially stable equivalent, 4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)oxindole, CAS: 1150271-44-5) represents a challenging but high-value scaffold in drug discovery. The oxindole core is ubiquitous in kinase inhibitors (e.g., Sunitinib, Nintedanib), yet the introduction of a boron moiety at the C4 position introduces specific instability vectors.

This guide addresses the critical "pain point" of this reagent: Protodeboronation. Due to the electron-rich nature of the oxindole ring and the specific electronics at the C4 position, this compound is prone to rapid hydrolytic cleavage under standard basic cross-coupling conditions. Success requires strict adherence to the modified handling protocols detailed below.

Physicochemical Profile

The free boronic acid is rarely isolated in high purity due to rapid dehydration to boroxines and protodeboronation. The pinacol ester (Bpin) is the standard commercial form.

Property	Free Acid (Predicted)	Pinacol Ester (Commercial)
Chemical Name	(2-Oxo-2,3-dihydro-1H-indol-4-yl)boronic acid	4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)oxindole
CAS Number	Not widely listed (Use Bpin CAS)	1150271-44-5
Molecular Weight	176.97 g/mol	259.11 g/mol
Physical State	Off-white hygroscopic solid	White to pale yellow powder
pKa (Boron)	~8.5 - 9.0 (Est.) ^{[1][2]}	N/A (Lewis Acidic only after hydrolysis)
LogP	~0.8 (Low lipophilicity)	~2.5 (Moderate lipophilicity)
Storage	-20°C, Desiccated, Argon	2-8°C (Short term), -20°C (Long term)

Solubility Data & Solvent Compatibility

Boronic acids exhibit complex solubility due to the equilibrium between the monomeric acid, trimeric boroxine (anhydride), and oligomers.

Solubility Profile (Experimental Estimates)

Solvent	Solubility (mg/mL)	Stability in Solvent (T _{1/2} at 25°C)	Recommendation
DMSO	> 50 mg/mL	High (> 2 weeks)	Preferred Stock Solvent
DMF	> 40 mg/mL	Moderate (Risk of hydrolysis)	Alternative Stock
Methanol	~ 10-20 mg/mL	Low (Solvolysis to ester)	Avoid for storage
Water (pH 7)	< 1 mg/mL	Low (Slow protodeboronation)	Use only during reaction
Water (pH >10)	Soluble (as Boronate)	Critical Instability (< 1 hour)	Avoid prolonged exposure
DCM/CHCl ₃	< 5 mg/mL	High	Poor solubility

Critical Protocol: Solubilization

Do NOT attempt to dissolve **Oxindole-4-boronic acid** directly in aqueous buffers.

- Prepare a 100 mM stock solution in anhydrous DMSO.
- Sonicate for 30-60 seconds to ensure disruption of boroxine trimers.
- Add to the aqueous reaction mixture last, immediately before adding the catalyst.

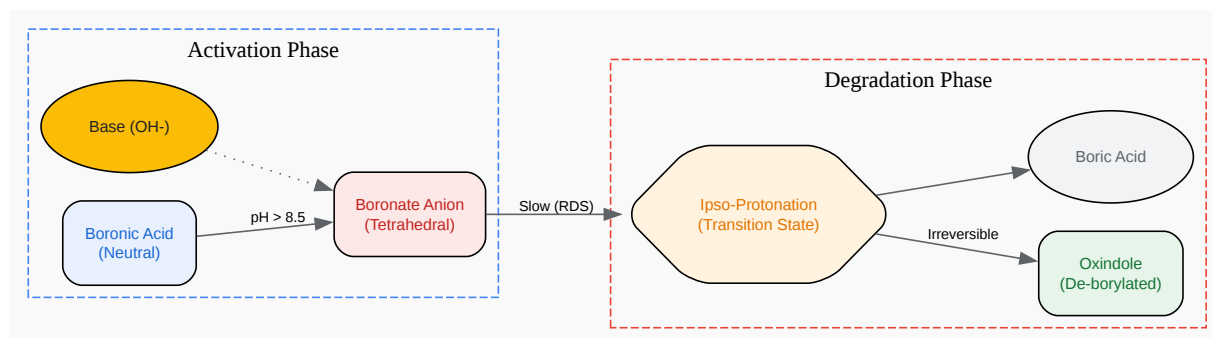
Stability & Degradation Mechanisms[3][4]

The primary failure mode for **Oxindole-4-boronic acid** is Protodeboronation. This reaction is base-catalyzed and irreversible, replacing the C-B bond with a C-H bond, yielding the non-functional oxindole.

Mechanism of Instability

The C4 position of the oxindole is electronically coupled to the nitrogen lone pair. Under basic conditions (pH > pKa of Boronic Acid), the species exists as the tetrahedral boronate anion.

This anionic character increases the electron density on the ring, facilitating ipso-protonation by water.



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Caption: Kinetic pathway of base-catalyzed protodeboronation. The boronate anion is the reactive species for both cross-coupling (desired) and degradation (undesired).

Stability Factors[3][4][5]

- **pH Sensitivity:** Stability decreases logarithmically as pH approaches or exceeds the pKa (~8.8).
- **Temperature:** Degradation rates double for every ~10°C increase.
- **Metal Catalysis:** Certain metals (Cu, Ag) can accelerate protodeboronation. Pd(0) is generally safe, but Pd(II) can be problematic if reduction is slow.

Experimental Protocols

A. Optimized Suzuki-Miyaura Coupling for Unstable Boronic Acids

Standard conditions (K_2CO_3 /DMF/90°C) often fail for this substrate. Use this "Slow-Release" protocol.

Reagents:

- Aryl Halide (1.0 equiv)
- Oxindole-4-Bpin (1.2 - 1.5 equiv)
- Catalyst: Pd(dppf)Cl₂·DCM or Pd(Amphos)Cl₂ (3-5 mol%)
- Base: K₃PO₄ (3.0 equiv) or CsF (2.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Step-by-Step Workflow:

- Preparation: Charge the reaction vial with Aryl Halide, Catalyst, and Base. Seal and purge with Argon.
- Solvent Degassing: Sparge the Dioxane/Water mixture with Argon for 15 minutes. Add solvent to the vial.^[3]
- Temperature: Heat the mixture to 80°C.
- Slow Addition (Crucial): Dissolve the Oxindole-4-Bpin in a minimal volume of anhydrous Dioxane. Add this solution to the hot reaction mixture dropwise over 1 hour using a syringe pump.
 - Rationale: This keeps the concentration of the unstable boronate anion low, favoring the fast transmetalation (coupling) over the slower protodeboronation.
- Monitoring: Monitor by LCMS. Look for the mass of the de-borylated oxindole (MW ~133) as a marker of degradation.

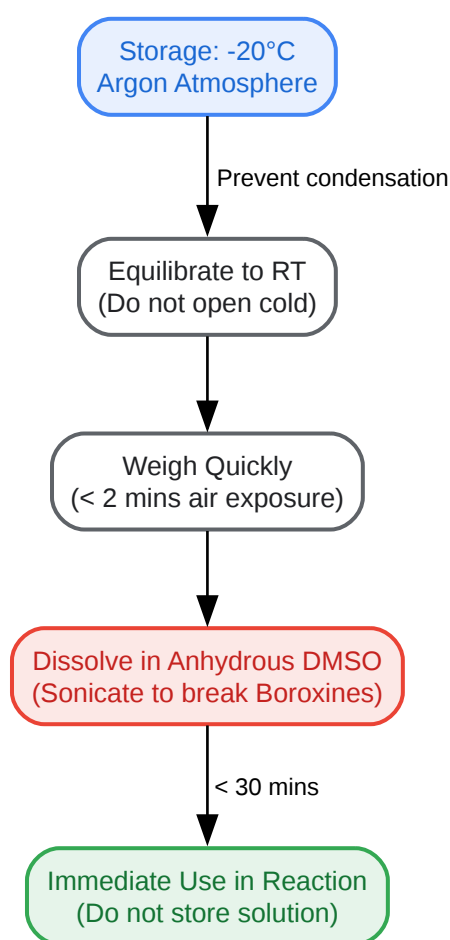
B. Solubility & Stability Assessment Protocol

Use this to validate the reagent quality before committing to large-scale synthesis.

- Dissolution: Dissolve 1 mg of Oxindole-4-Bpin in 500 µL DMSO-d₆.

- Initial Check: Acquire ^1H NMR. Verify the doublet at ~ 1.3 ppm (Pinacol methyls) and aromatic signals.
- Water Challenge: Add 50 μL of D_2O (or deuterated buffer pH 10).
- Time-Course: Acquire spectra at $t=0$, 1h, 4h, 12h.
- Analysis: Watch for the disappearance of the Bpin signals and the appearance of sharp aromatic peaks corresponding to unsubstituted oxindole.

Handling & Storage Workflow



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Caption: Best practices for handling hygroscopic and hydrolytically unstable boronic esters.

References

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